

# An In-depth Technical Guide to the Chemical and Physical Properties of Bromopropylate

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## Compound of Interest

Compound Name: Bromopropylate

Cat. No.: B1667929

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## Introduction

**Bromopropylate** is a synthetic acaricide, chemically identified as isopropyl 4,4'-dibromobenzilate.[1][2] It has been utilized in agricultural settings to control a variety of mite species on crops such as citrus fruits, grapes, cotton, and vegetables.[1][3] This technical guide provides a comprehensive overview of the chemical and physical properties of **Bromopropylate**, including detailed experimental protocols and a summary of its metabolic pathway. The information is presented to support research, development, and analytical activities involving this compound.

## Chemical and Physical Properties

The chemical and physical properties of **Bromopropylate** are summarized in the tables below. These properties are crucial for understanding its environmental fate, behavior, and for the development of analytical methods.

### Table 1: General Chemical Properties of Bromopropylate

Property	Value	Reference(s)
IUPAC Name	propan-2-yl 2,2-bis(4-bromophenyl)-2-hydroxyacetate	[4]
Synonyms	Acarol, Neoron, Isopropyl 4,4'-dibromobenzilate	[4]
CAS Number	18181-80-1	[1]
Chemical Formula	C <sub>17</sub> H <sub>16</sub> Br <sub>2</sub> O <sub>3</sub>	[1][4]
Molecular Weight	428.1 g/mol	[1][4]
Appearance	White crystalline solid	[4][5]

**Table 2: Physicochemical Properties of Bromopropylate**

Property	Value	Temperature (°C)	Reference(s)
Melting Point	77 °C	[4][5]	
Boiling Point	Decomposes before boiling	[6]	
Density	1.49 - 1.59 g/cm <sup>3</sup>	20	[4][5]
Vapor Pressure	8.2 x 10 <sup>-8</sup> mm Hg	20	[4]
Water Solubility	<0.5 mg/L	20	[3][7]
Solubility in Organic Solvents (g/kg at 20°C)			
Acetone	850	20	[4]
Dichloromethane	970	20	[4]
Benzene	750	20	[4]
Methanol	280	20	[4]
Xylene	730	20	[4]
Isopropanol	90	20	[4]
Log P (Octanol-Water Partition Coefficient)	5.40	[4][6]	
pKa (Predicted)	11.18 ± 0.29	[3]	
Stability	Stable in neutral media, less stable in acidic or alkaline conditions.	[4]	

## Experimental Protocols

The determination of the physicochemical properties of chemical substances like **Bromopropylate** is guided by internationally recognized protocols, such as the OECD

Guidelines for the Testing of Chemicals. These guidelines ensure data consistency and reliability. Below are the principles of the standard methodologies used to determine the key properties of **Bromopropylate**.

## Melting Point Determination (OECD 102)

The melting point is determined by heating a small, powdered sample of the substance in a capillary tube. The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range. For a pure crystalline solid like **Bromopropylate**, this range is typically narrow. The apparatus commonly used is a heated metal block or a Thiele tube with a liquid heating medium, allowing for controlled and uniform heating.

## Solubility Determination (OECD 105)

The water solubility of **Bromopropylate** is determined using the flask method. A surplus of the substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of **Bromopropylate** in the aqueous solution is then measured by a suitable analytical method, such as gas chromatography or high-performance liquid chromatography, after separating the undissolved solid. For solubility in organic solvents, a similar principle is applied, replacing water with the respective solvent.

## Vapor Pressure Determination (OECD 104)

Several methods can be employed to determine the low vapor pressure of **Bromopropylate**. The gas saturation method is a common choice for substances with low volatility. In this method, a stream of inert gas is passed through or over the substance at a known flow rate, becoming saturated with its vapor. The amount of substance transported by the gas is then determined, and from this, the vapor pressure can be calculated.

## Octanol-Water Partition Coefficient (Log P) Determination (OECD 107 & 117)

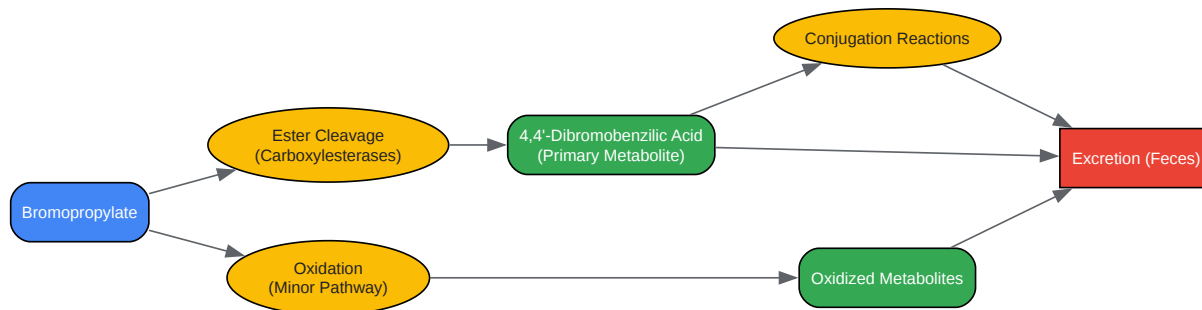
The Log P value, a measure of a substance's lipophilicity, is crucial for predicting its environmental distribution and bioaccumulation potential. The shake-flask method (OECD 107) is a traditional approach where **Bromopropylate** is dissolved in a mixture of n-octanol and water. After equilibration, the concentration of the substance in each phase is measured to

calculate the partition coefficient. Alternatively, the HPLC method (OECD 117) can be used, which correlates the retention time of the substance on a reverse-phase column with the Log P values of known reference compounds.

## Mode of Action and Metabolism

**Bromopropylate** functions as a non-systemic acaricide with contact action and long residual activity.[1] Its primary mode of action is the inhibition of oxidative phosphorylation, which disrupts the formation of ATP, the main energy currency of cells.[8]

In biological systems, **Bromopropylate** undergoes metabolism. Studies in rats have shown that the primary metabolic pathway involves the cleavage of the isopropyl ester bond, forming 4,4'-dibromobenzilic acid. This is followed by further conjugation reactions. A minor pathway involves oxidation of the phenyl ring and the isopropyl group. The majority of the administered dose is excreted in the feces.



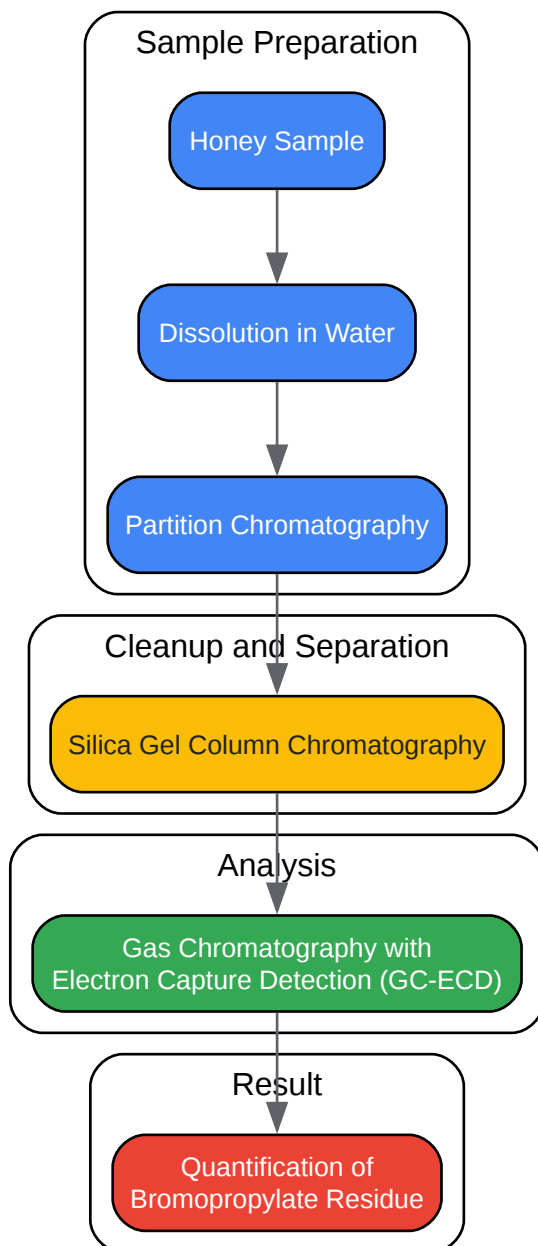
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Metabolic pathway of **Bromopropylate**.

## Analytical Workflow for Residue Analysis

The detection and quantification of **Bromopropylate** residues in various matrices, such as agricultural products, are essential for regulatory compliance and food safety. Gas chromatography (GC) is a commonly employed analytical technique for this purpose. The

following diagram illustrates a typical experimental workflow for the analysis of **Bromopropylate** residues in a food matrix like honey.



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Workflow for **Bromopropylate** residue analysis.

This workflow begins with the dissolution of the honey sample in water, followed by a partition chromatography step to separate **Bromopropylate** and its main degradation products from the

bulk of the matrix. Further cleanup is achieved using silica gel column chromatography. The final determination and quantification are performed by gas chromatography with an electron capture detector (GC-ECD), which is highly sensitive to halogenated compounds like **Bromopropylate**.

## Conclusion

This technical guide has provided a detailed overview of the core chemical and physical properties of **Bromopropylate**, grounded in established experimental methodologies. The data presented in a structured format, along with the visualization of its metabolic fate and an analytical workflow, offers a valuable resource for researchers, scientists, and professionals in drug development and environmental science. A thorough understanding of these properties is fundamental for assessing its behavior, potential impacts, and for the development of robust analytical methods for its detection and quantification.

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